

4-Chloro-2-methyl-D-phenylalanine chemical properties

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-D-phenylalanine

Cat. No.: B8014646

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An In-depth Technical Guide to **4-Chloro-2-methyl-D-phenylalanine**: Properties, Applications, and Experimental Considerations

Introduction

4-Chloro-2-methyl-D-phenylalanine is a non-proteinogenic amino acid derivative that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. Its unique structure, featuring both a chlorine atom and a methyl group on the phenyl ring of D-phenylalanine, imparts distinct chemical properties that make it a valuable building block for synthesizing complex molecules and a tool for investigating biological processes. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and essential experimental protocols, tailored for researchers and professionals in the pharmaceutical and biochemical sciences.

Part 1: Core Chemical and Physical Properties

The specific placement of the chloro and methyl groups on the phenyl ring significantly influences the molecule's steric and electronic properties, which in turn dictates its reactivity and potential biological activity.

Compound Identity

- Systematic Name: (2R)-2-amino-3-(4-chloro-2-methylphenyl)propanoic acid
- Common Synonyms: **4-Chloro-2-methyl-D-phenylalanine**
- CAS Number: 947615-10-3
- Molecular Formula: $C_{10}H_{12}ClNO_2$ [1]
- Molecular Weight: 213.66 g/mol [1][2]

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below. These characteristics are fundamental for its handling, formulation, and application in experimental settings.

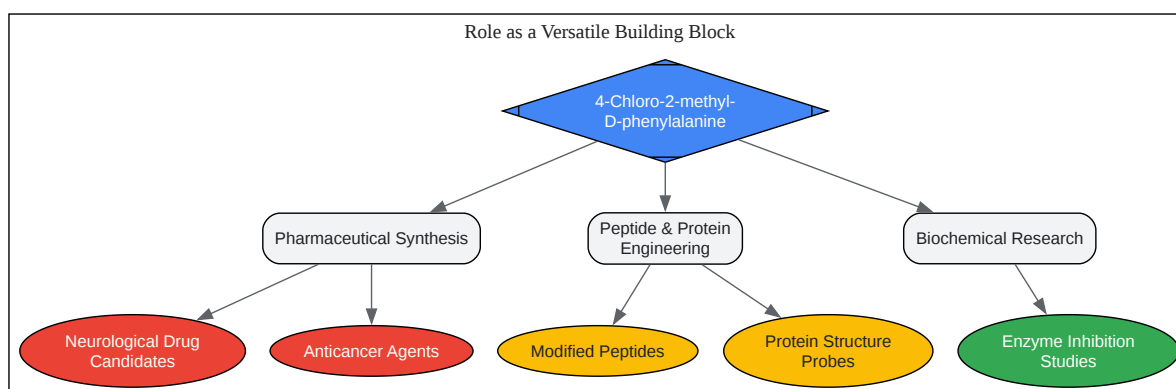
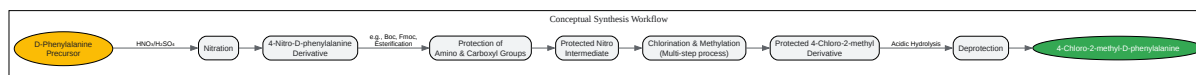
Property	Value	Source(s)
Appearance	White to off-white or light cream powder/crystalline solid.	[3][4][5][6]
Melting Point	214 - 218 °C (with decomposition)	[4]
Solubility	Slightly soluble in water. Mixes with water.	[7][8]
Storage Conditions	Store at 0 - 8 °C in a dry, well-ventilated place.	[4][6]

Part 2: Synthesis and Chemical Reactivity

The synthesis of **4-Chloro-2-methyl-D-phenylalanine** is a multi-step process that requires careful control of reagents and conditions to achieve the desired stereochemistry and purity.

Conceptual Synthesis Pathway

While specific proprietary synthesis methods may vary, a general conceptual pathway can be illustrated. A common approach involves the modification of a phenylalanine precursor. The diagram below outlines a logical workflow for such a synthesis.



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Caption: Applications of **4-Chloro-2-methyl-D-phenylalanine** in various scientific fields.

Part 4: Analytical Methodologies

To ensure the quality and purity of **4-Chloro-2-methyl-D-phenylalanine**, several analytical techniques are employed.

Experimental Protocol: Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of this compound.

Objective: To quantify the purity of a **4-Chloro-2-methyl-D-phenylalanine** sample.

Materials:

- **4-Chloro-2-methyl-D-phenylalanine** sample
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water.
 - Mobile Phase B: 0.1% TFA in ACN.
- Sample Preparation:
 - Accurately weigh and dissolve the sample in a suitable solvent (e.g., a mixture of water and ACN) to a final concentration of approximately 1 mg/mL.
- HPLC Conditions:
 - Column: C18 reverse-phase.
 - Flow Rate: 1.0 mL/min.

- Injection Volume: 10 μ L.
- Detection Wavelength: 220 nm.
- Gradient: A typical gradient might run from 5% B to 95% B over 20 minutes.
- Analysis:
 - Inject the sample and record the chromatogram.
 - Calculate the purity based on the area percentage of the main peak relative to the total peak area.

Self-Validation: The protocol's integrity is maintained by running a blank (solvent only) to establish a baseline and using a well-characterized reference standard to confirm peak retention time and response. System suitability tests (e.g., replicate injections to check for consistent retention times and peak areas) should be performed before sample analysis to ensure the system is operating correctly.

Part 5: Safety, Handling, and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side shields, gloves (nitrile or butyl rubber are suitable), and a lab coat. [7][9]*
Handling: Avoid contact with skin, eyes, and clothing. Avoid creating dust. Use in a well-ventilated area or under a fume hood. [3][9] Wash hands thoroughly after handling. [3][9]*
Storage: Keep the container tightly closed and store in a dry, well-ventilated place at the recommended temperature of 0 - 8 °C. [4][6] Store away from incompatible materials such as strong oxidizing agents. [3][7]*
Spills: For minor spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal. [7][9] For major spills, evacuate the area and follow emergency procedures. [7]*
Disposal: All waste must be handled in accordance with local, state, and federal regulations. [7]

Conclusion

4-Chloro-2-methyl-D-phenylalanine is a specialized chemical with significant potential in synthetic chemistry and biomedical research. Its distinct properties, stemming from its substituted phenyl ring, make it a valuable tool for developing new therapeutics and for fundamental studies in protein science. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its effective and safe utilization in a research and development setting.

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